

Safeguarding Your Research: A Guide to Handling Phenoxyacetone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Phenoxyacetone*

Cat. No.: *B1677642*

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Phenoxyacetone**, including detailed operational and disposal plans. By adhering to these procedural steps, you can minimize risks and maintain a secure workspace.

Physicochemical and Safety Data

Understanding the properties of **Phenoxyacetone** is the first step toward safe handling. The following table summarizes key quantitative data.

Property	Value	Source
Molecular Formula	C9H10O2	[1] [2] [3]
Molecular Weight	150.17 g/mol	[1] [2] [4]
Appearance	Liquid	[1]
Boiling Point	229 - 230 °C	[1] [3]
Flash Point	85 °C (closed cup)	[1] [5] [6]
Density	1.097 g/mL at 25 °C	[1] [3]
Solubility	Soluble in Acetone, Ether	[6]

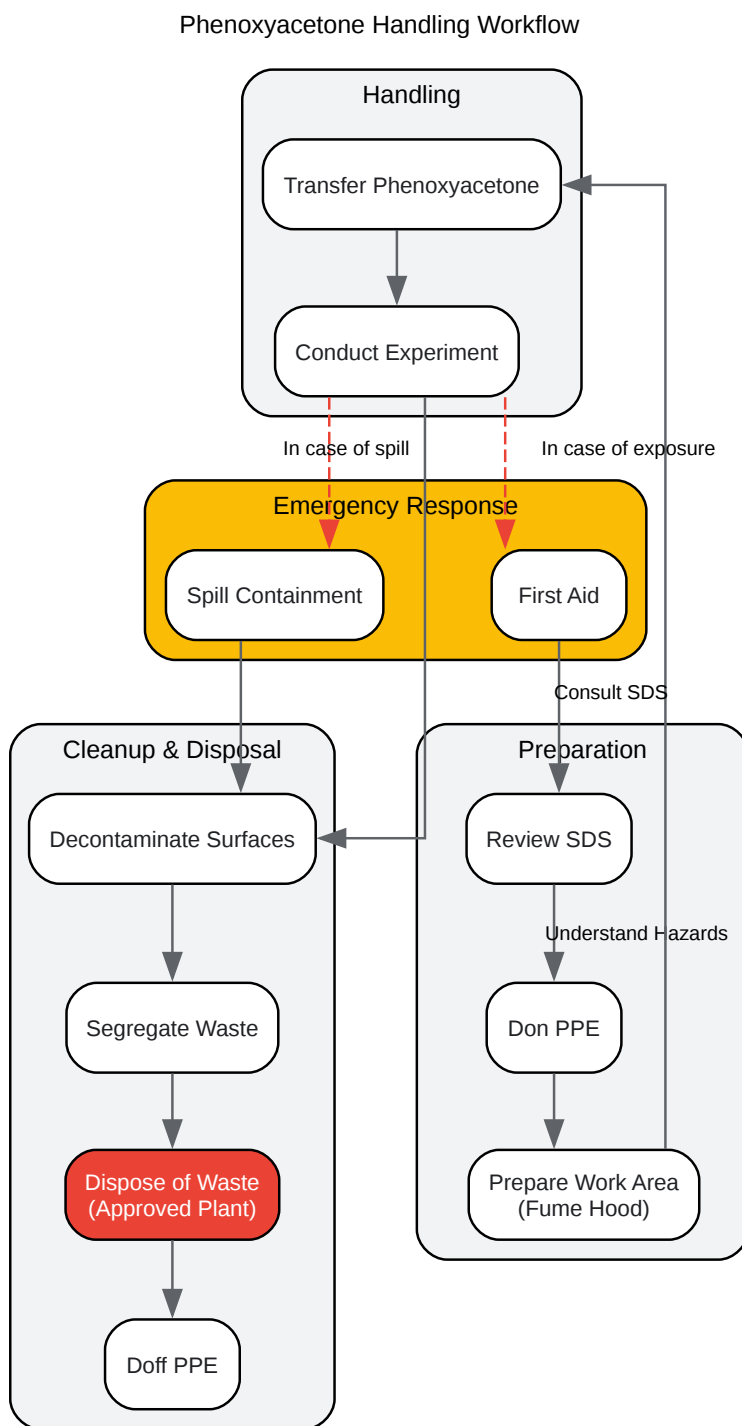
Hazard Identification and Personal Protective Equipment (PPE)

Phenoxyacetone is classified as a combustible liquid and is harmful if inhaled.[4][5][6] It can also cause skin and eye irritation and is very toxic to aquatic life with long-lasting effects.[2] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory.

PPE Category	Recommended Equipment	Specifications and Best Practices
Eye and Face Protection	Safety goggles with side-shields or a face shield.	Must meet ANSI Z.87.1 1989 standard. A face shield is recommended when there is a risk of splashing.[2][4][7]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or Neoprene).	Inspect gloves for degradation or punctures before each use. Dispose of contaminated gloves immediately after use in accordance with applicable laws and good laboratory practices.[2][8]
Body Protection	Impervious clothing, such as a flame-resistant lab coat.	Lab coats should be fully buttoned to cover as much skin as possible.[1][2][7]
Respiratory Protection	NIOSH-approved respirator with an organic vapor cartridge.	Required when working outside a fume hood or in poorly ventilated areas.[1][4][8]

Operational Plan for Handling Phenoxyacetone

A systematic approach is crucial for minimizing exposure and ensuring safety. The following workflow outlines the procedural steps for handling **Phenoxyacetone** from preparation to disposal.



[Click to download full resolution via product page](#)

Phenoxyacetone Handling Workflow Diagram

Step-by-Step Handling Procedures

1. Pre-Operational Checks:

- Review the Safety Data Sheet (SDS): Before handling, thoroughly read and understand the SDS for **Phenoxyacetone**.[\[1\]](#)
- Ensure Proper Ventilation: All work with **Phenoxyacetone** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#)[\[4\]](#)
- Assemble PPE: Put on all required personal protective equipment as detailed in the table above.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Prepare for Spills: Have a spill kit readily available with absorbent, non-reactive material (e.g., diatomite, universal binders).[\[2\]](#)

2. Handling and Experimental Protocol:

- Grounding: When transferring, ensure all equipment is electrically bonded and grounded to prevent static discharge.[\[9\]](#)
- Avoid Inhalation and Contact: Handle the chemical carefully to avoid inhaling vapors or direct contact with skin and eyes.[\[2\]](#)[\[4\]](#)
- Heat and Ignition Sources: Keep **Phenoxyacetone** away from heat, sparks, open flames, and other sources of ignition.[\[1\]](#)[\[4\]](#) "No Smoking" signs should be posted in the handling area.[\[9\]](#)

3. Post-Handling and Cleanup:

- Decontamination: After use, decontaminate all surfaces and equipment by scrubbing with alcohol.[\[2\]](#)
- Hand Washing: Wash hands and any exposed skin thoroughly with soap and water after handling.[\[2\]](#)

Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: Collect all **Phenoxyacetone** waste, including contaminated materials like gloves and absorbent pads, in a suitable, labeled, and closed container.[\[1\]](#)[\[2\]](#)
- Segregation: Do not mix **Phenoxyacetone** waste with other waste streams.
- Disposal: Dispose of the waste container through an approved hazardous waste disposal plant, following all local, state, and federal regulations.[\[2\]](#)[\[4\]](#)

Emergency Procedures

In the event of an emergency, immediate and appropriate action is vital.

First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention. [1] [4]
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing. Wash the affected area with soap and water. Seek medical attention if irritation persists. [1] [2] [4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [1] [2] [4]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1] [2]

Spill Response:

- Evacuate: Evacuate non-essential personnel from the spill area.[\[2\]](#)
- Ventilate: Ensure the area is well-ventilated.[\[2\]](#)
- Contain: Contain the spillage using a non-combustible absorbent material like sand or earth. [\[10\]](#) Prevent the spill from entering drains or waterways.[\[1\]](#)
- Collect: Collect the absorbed material with an electrically protected vacuum cleaner or by wet-brushing and place it in a suitable container for disposal.[\[1\]](#)
- Clean: Clean the spill area thoroughly.

By implementing these safety protocols, researchers can confidently handle **Phenoxyacetone** while maintaining a high standard of laboratory safety.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. PHENOXYACETONE - Safety Data Sheet [chemicalbook.com]
- 2. Phenoxyacetone|MSDS [dcchemicals.com]
- 3. phenoxyacetone | CAS#:621-87-4 | Chemsrce [chemsrc.com]
- 4. aksci.com [aksci.com]
- 5. tcichemicals.com [tcichemicals.com]
- 6. Phenoxyacetone 621-87-4 | TCI AMERICA [tcichemicals.com]
- 7. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 8. benchchem.com [benchchem.com]
- 9. CCOHS: Acetone [ccohs.ca]
- 10. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- To cite this document: BenchChem. [Safeguarding Your Research: A Guide to Handling Phenoxyacetone]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1677642#personal-protective-equipment-for-handling-phenoxyacetone\]](https://www.benchchem.com/product/b1677642#personal-protective-equipment-for-handling-phenoxyacetone)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com